

Synthesis of (2-Cyclopropylethyl)(propyl)amine Hydrochloride: An Application and Protocol Guide

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Compound of Interest

Compound Name: (2-Cyclopropylethyl)(propyl)amine

Cat. No.: B15273768

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Abstract

This comprehensive guide details the synthesis of the hydrochloride salt of **(2-Cyclopropylethyl)(propyl)amine**, a novel secondary amine with potential applications in pharmaceutical and agrochemical research. The synthetic strategy is a robust three-step process commencing with the oxidation of commercially available 2-cyclopropylethanol to 2-cyclopropylethanal. This intermediate undergoes a direct reductive amination with propylamine, facilitated by sodium triacetoxyborohydride, to yield the target free base. The final step involves the formation of the stable hydrochloride salt. This document provides detailed, step-by-step protocols, explains the rationale behind experimental choices, and offers guidance on the characterization of the synthesized compounds.

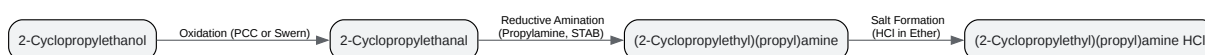
Introduction

The cyclopropyl moiety is a prevalent structural motif in a wide array of biologically active molecules, including pharmaceuticals and agrochemicals.^{[1][2]} Its unique conformational constraints and electronic properties can significantly influence the pharmacological profile of a parent molecule. The target compound, **(2-Cyclopropylethyl)(propyl)amine** hydrochloride, is a secondary amine that incorporates this valuable cyclopropyl group, making it an attractive building block for the synthesis of new chemical entities. This guide provides a detailed and reliable methodology for its preparation, designed to be accessible to researchers in both academic and industrial settings.

The synthetic approach is designed for efficiency and scalability, employing well-established and high-yielding reactions. The causality behind the choice of reagents and conditions is discussed to provide a deeper understanding of the synthetic process.

Synthetic Strategy Overview

The synthesis of **(2-Cyclopropylethyl)(propyl)amine** hydrochloride is achieved through a three-step sequence, as illustrated in the workflow diagram below.



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Figure 1: Overall synthetic workflow for the preparation of **(2-Cyclopropylethyl)(propyl)amine** hydrochloride.

The key transformations in this synthesis are:

- **Step 1: Oxidation:** The primary alcohol, 2-cyclopropylethanol, is oxidized to the corresponding aldehyde, 2-cyclopropylethanal.
- **Step 2: Reductive Amination:** The crude aldehyde is directly reacted with propylamine in the presence of a mild reducing agent to form the secondary amine.

- Step 3: Hydrochloride Salt Formation: The purified secondary amine is converted to its hydrochloride salt for improved stability and handling.

Experimental Protocols

Materials and Instrumentation

Reagent/Material	Grade	Supplier
2-Cyclopropylethanol	≥98%	Commercially Available
Pyridinium chlorochromate (PCC)	Reagent Grade	Commercially Available
Dichloromethane (DCM), anhydrous	≥99.8%	Commercially Available
Celite®	---	Commercially Available
Propylamine	≥99%	Commercially Available
Sodium triacetoxyborohydride (STAB)	≥95%	Commercially Available
Acetic Acid, Glacial	Reagent Grade	Commercially Available
Diethyl ether, anhydrous	≥99.7%	Commercially Available
Hydrochloric acid solution	2.0 M in diethyl ether	Commercially Available
Sodium bicarbonate, saturated solution	---	Prepared in-house
Brine, saturated solution	---	Prepared in-house
Anhydrous magnesium sulfate	---	Commercially Available

All reactions should be performed in a well-ventilated fume hood. Glassware should be oven-dried prior to use in anhydrous reactions.

Step 1: Synthesis of 2-Cyclopropylethanal

The oxidation of a primary alcohol to an aldehyde requires a mild oxidizing agent to prevent over-oxidation to the carboxylic acid. Pyridinium chlorochromate (PCC) is a reliable reagent for

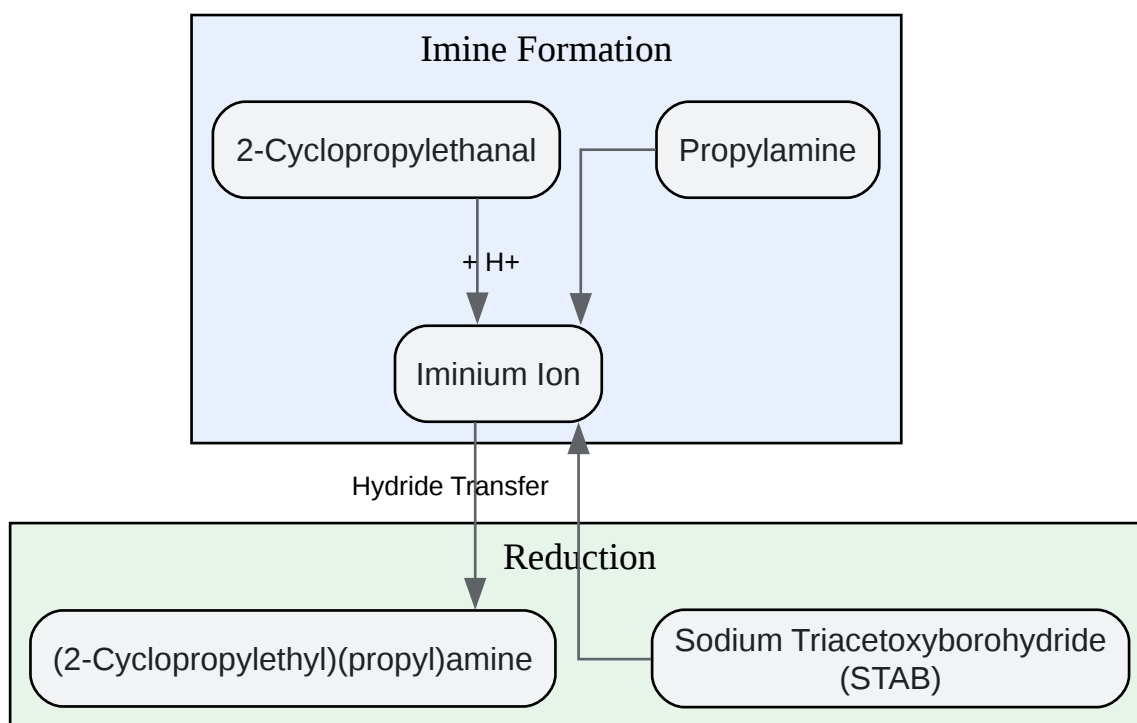
this transformation.^{[3][4][5]}

Protocol:

- To a stirred suspension of pyridinium chlorochromate (PCC) (1.2 equivalents) and Celite® in anhydrous dichloromethane (DCM), add a solution of 2-cyclopropylethanol (1.0 equivalent) in anhydrous DCM dropwise at room temperature.
- Stir the reaction mixture vigorously for 2-4 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel, washing thoroughly with diethyl ether.
- Concentrate the filtrate under reduced pressure to yield crude 2-cyclopropylethanal. This crude product is typically used in the next step without further purification.

Step 2: Synthesis of (2-Cyclopropylethyl)(propyl)amine

Reductive amination is a highly efficient method for the formation of C-N bonds. The use of sodium triacetoxyborohydride (STAB) as the reducing agent allows for a one-pot reaction, as it is mild enough not to reduce the aldehyde in the presence of the amine and selectively reduces the intermediate iminium ion.^{[6][7][8][9][10][11]}



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Figure 2: Mechanism of reductive amination using STAB.

Protocol:

- Dissolve the crude 2-cyclopropylethanal (1.0 equivalent) and propylamine (1.2 equivalents) in anhydrous dichloromethane (DCM).
- Add glacial acetic acid (1.2 equivalents) to the solution and stir for 30 minutes at room temperature to facilitate imine formation.
- Cool the reaction mixture to 0 °C and add sodium triacetoxyborohydride (STAB) (1.5 equivalents) portion-wise, maintaining the temperature below 5 °C.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate.

- Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford pure **(2-Cyclopropylethyl)(propyl)amine**.

Step 3: Synthesis of (2-Cyclopropylethyl)(propyl)amine Hydrochloride

The conversion of the free base amine to its hydrochloride salt enhances its stability and facilitates handling and storage.^[12] This is a standard procedure for many amine-containing active pharmaceutical ingredients.

Protocol:

- Dissolve the purified **(2-Cyclopropylethyl)(propyl)amine** (1.0 equivalent) in a minimal amount of anhydrous diethyl ether.
- Cool the solution to 0 °C in an ice bath.
- Slowly add a 2.0 M solution of hydrochloric acid in diethyl ether (1.1 equivalents) dropwise with stirring.
- A white precipitate will form. Continue stirring at 0 °C for 30 minutes.
- Collect the solid by vacuum filtration, wash with cold anhydrous diethyl ether, and dry under vacuum to yield **(2-Cyclopropylethyl)(propyl)amine** hydrochloride as a white crystalline solid.

Characterization Data (Predicted)

Note: Experimental characterization data for **(2-Cyclopropylethyl)(propyl)amine** and its hydrochloride salt are not readily available in the current literature. The following data are predicted based on the analysis of structurally similar compounds and general principles of

spectroscopy. Researchers should perform full characterization to confirm the identity and purity of their synthesized material.

Property	Predicted Value/Characteristics
(2-Cyclopropylethyl)(propyl)amine HCl	
Molecular Formula	C ₈ H ₁₈ ClN
Molecular Weight	163.69 g/mol
Appearance	White to off-white crystalline solid
Melting Point	Not available. Expected to be a defined melting point.
¹ H NMR (400 MHz, D ₂ O)	* δ 3.0-3.2 (m, 4H): -CH ₂ -N-CH ₂ - protons.

- δ 1.6-1.8 (m, 2H): -CH₂-CH₂-N- protons.
- δ 1.3-1.5 (m, 2H): Propyl -CH₂- protons.
- δ 0.8-1.0 (t, 3H): Propyl -CH₃ protons.
- δ 0.6-0.8 (m, 1H): Cyclopropyl -CH- proton.
- δ 0.3-0.5 (m, 2H): Cyclopropyl -CH₂- protons.
- δ 0.0-0.2 (m, 2H): Cyclopropyl -CH₂- protons. | | ¹³C NMR (100 MHz, D₂O) | * δ ~50-55: -CH₂-N-CH₂- carbons.
- δ ~30-35: -CH₂-CH₂-N- carbon.
- δ ~20-25: Propyl -CH₂- carbon.
- δ ~10-15: Propyl -CH₃ carbon.
- δ ~5-10: Cyclopropyl -CH- and -CH₂- carbons. | | IR (KBr, cm⁻¹) | * ~2400-2700 (broad): N-H⁺ stretch of the ammonium salt.

- ~2960-2850: C-H stretching vibrations.
- ~1460: C-H bending vibrations. | | Mass Spectrometry (ESI+) | * $[M+H]^+$: $m/z = 128.14$ (for the free base) |

Safety and Handling

- PCC: Pyridinium chlorochromate is toxic and should be handled with appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, in a well-ventilated fume hood.
- Anhydrous Solvents: Anhydrous solvents are flammable and should be handled away from ignition sources.
- Propylamine: Propylamine is a flammable and corrosive liquid with a strong odor. Handle with appropriate PPE in a fume hood.
- Sodium triacetoxyborohydride: STAB is moisture-sensitive and can release flammable hydrogen gas upon contact with water.
- Hydrochloric Acid in Ether: This solution is corrosive and flammable. Handle with care in a fume hood.

Always consult the Safety Data Sheet (SDS) for each reagent before use.

Conclusion

This application note provides a detailed and reliable synthetic route to **(2-Cyclopropylethyl) (propyl)amine** hydrochloride. The described protocols are based on well-established chemical transformations and are suitable for implementation in a standard organic chemistry laboratory. The information on the rationale behind the experimental choices and the predicted characterization data will aid researchers in the successful synthesis and verification of this novel compound for their research endeavors.

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